

# A Technical Guide to 1,4-O-Diferuloylsecoisolariciresinol: Natural Sources, Distribution, and Analysis

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## Compound of Interest

Compound Name: 1,4-O-Diferuloylsecoisolariciresinol

Cat. No.: B15589694

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## Abstract

This technical guide provides a comprehensive overview of **1,4-O-Diferuloylsecoisolariciresinol**, a lignan demonstrating potential anti-inflammatory properties. The document details its primary known natural source, distribution within the plant, and methodologies for its extraction, isolation, and characterization. While quantitative data remains limited in current literature, this guide establishes a foundational understanding for future research and development. A putative signaling pathway involved in its anti-inflammatory action is also proposed based on evidence from structurally related compounds.

## Introduction

**1,4-O-Diferuloylsecoisolariciresinol** is a naturally occurring lignan, a class of polyphenolic compounds found in plants. Lignans have garnered significant scientific interest due to their diverse biological activities. This particular diferuloyl derivative of secoisolariciresinol has been identified as a constituent of *Alnus japonica* and is associated with the anti-inflammatory properties of extracts from this plant. This guide aims to consolidate the current knowledge on its natural sources, distribution, and the analytical techniques required for its study.

Chemical Structure and Properties:

- Systematic Name: (2R,3R)-2,3-bis[(4-hydroxy-3-methoxyphenyl)methyl]butane-1,4-diyl bis(3-(4-hydroxy-3-methoxyphenyl)acrylate)
- Synonyms: 9,9'-Di-O-(E)-feruloylsecoisolariciresinol, Secoisolariciresinol diferulate
- Molecular Formula: C<sub>40</sub>H<sub>42</sub>O<sub>12</sub>
- CAS Number: 56973-66-1

## Natural Sources and Distribution

The primary documented natural source of **1,4-O-Diferuloylsecoisolariciresinol** is the Japanese Alder, *Alnus japonica* (Thunb.) Steud., a member of the Betulaceae family.<sup>[1][2]</sup> This deciduous tree is native to East Asia and has been utilized in traditional medicine.

Distribution within the Plant:

Current research indicates the presence of **1,4-O-Diferuloylsecoisolariciresinol** in the branches of *Alnus japonica*.<sup>[1]</sup> While other lignans and diarylheptanoids are known to be present in the bark and leaves of *Alnus* species, the specific distribution of this diferuloyl derivative in other plant parts has not been extensively documented.<sup>[3][4][5][6][7][8]</sup>

Quantitative Data:

As of the latest literature review, specific quantitative data on the concentration of **1,4-O-Diferuloylsecoisolariciresinol** in *Alnus japonica* or any other natural source is not readily available. The table below summarizes the known qualitative distribution.

Plant Species	Plant Part	Compound Presence	Quantitative Data
<i>Alnus japonica</i>	Branches	Identified	Not Reported

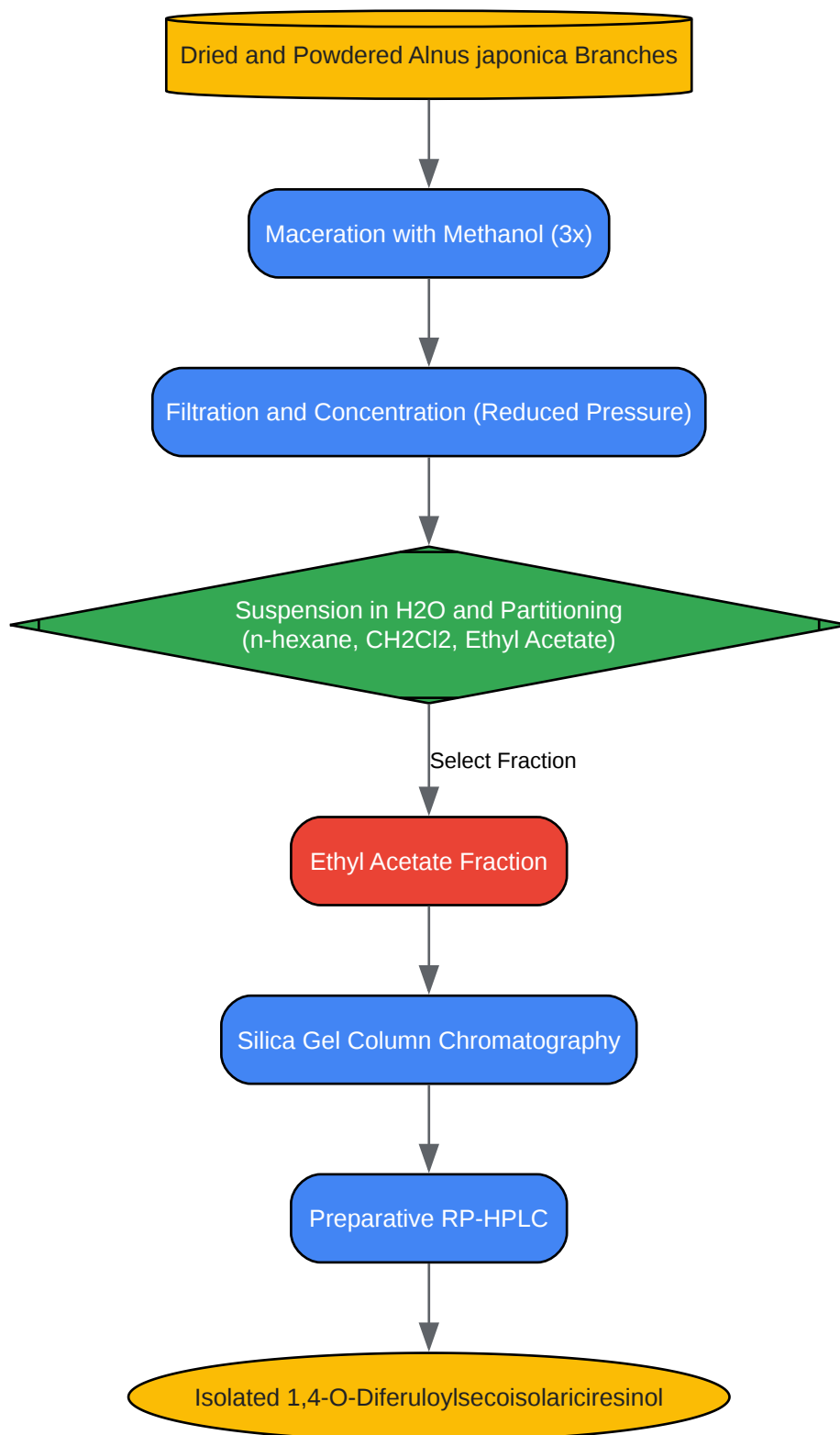
## Experimental Protocols

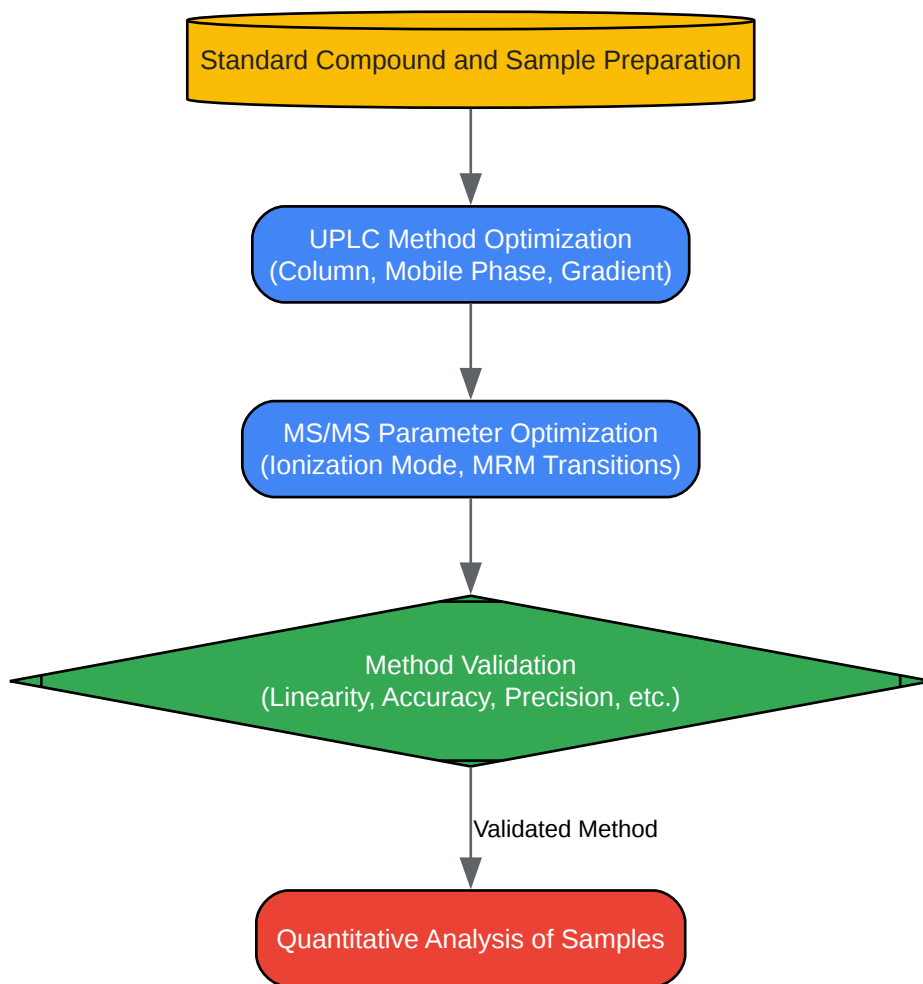
The following protocols are based on methodologies reported for the successful isolation and characterization of **1,4-O-Diferuloylsecoisolariciresinol** and related lignans.

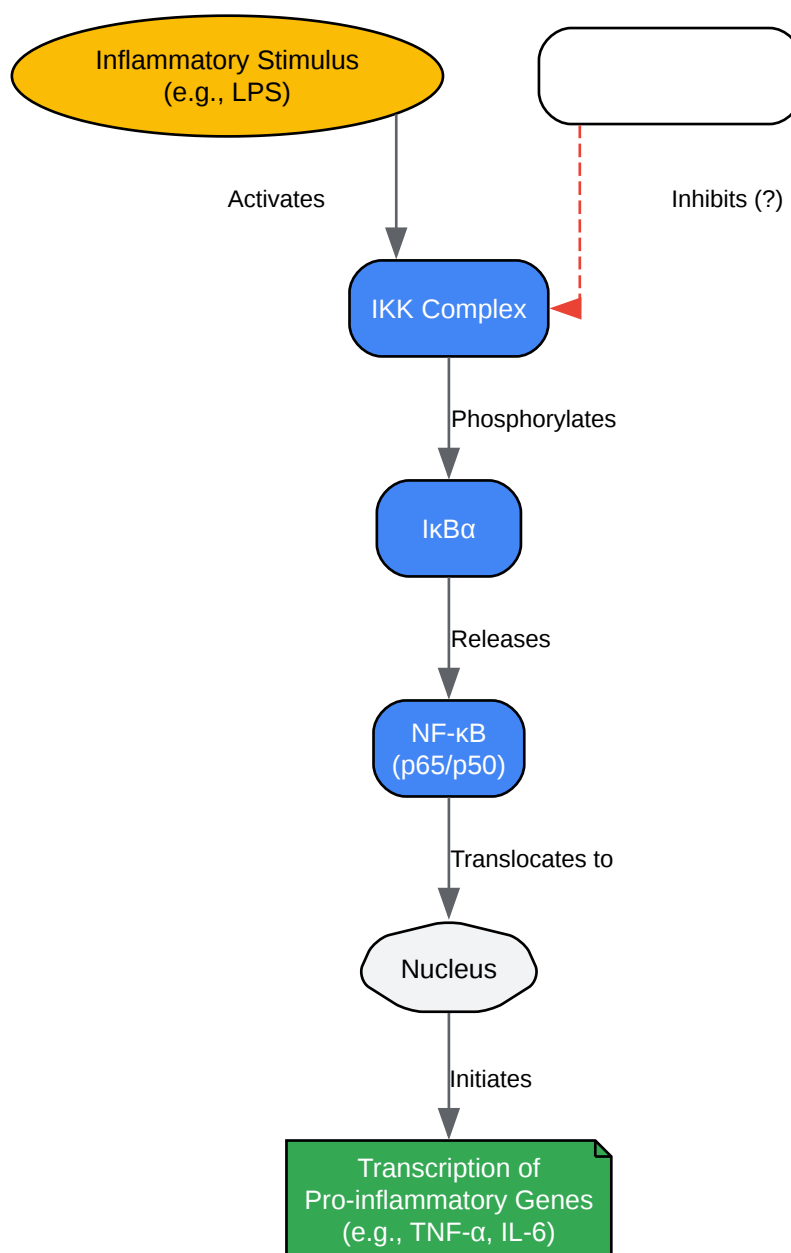
## Extraction and Isolation

This protocol outlines the general steps for extracting and isolating **1,4-O-Diferuloylsecoisolariciresinol** from the branches of *Alnus japonica*.<sup>[1]</sup>

Workflow for Extraction and Isolation:







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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. Molecular Networking-Guided Isolation of Anti-Inflammatory Isolariciresinol and Seco-Isolariciresinol Type Lignans from *Alnus japonica* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 4. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 5. Diarylheptanoids as nutraceutical: A review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. Hirsutanone Isolated from the Bark of *Alnus japonica* Attenuates Melanogenesis via Dual Inhibition of Tyrosinase Activity and Expression of Melanogenic Proteins - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 8. New diarylheptanoids from *Alnus japonica* and their antioxidative activity. - National Genomics Data Center (CNCB-NGDC) [[ngdc.cncb.ac.cn](https://ngdc.cncb.ac.cn)]
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